

Technical Guide: Synthesis of N-Demethylfloxacin Reference Standard

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Compound of Interest

Compound Name: *N*-Demethylfloxacin

CAS No.: 79660-71-2

Cat. No.: B1215373

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Executive Summary

N-Demethylfloxacin (6,8-difluoro-1-(2-fluoroethyl)-7-(1-piperazinyl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid) is the primary metabolite and a critical process-related impurity of the fluoroquinolone antibiotic Fleroxacin.[1] In accordance with ICH Q3A(R2) guidelines, the quantification of this impurity is mandatory for drug substance release testing.

This technical guide outlines a convergent de novo synthesis strategy. Unlike the oxidative demethylation of Fleroxacin—which often yields complex mixtures and poor recovery—this protocol utilizes a nucleophilic aromatic substitution (

) on the trifluorinated quinolone core using piperazine.[1] This approach guarantees high structural fidelity and simplifies the purification of the reference standard.

Strategic Synthesis Architecture

The synthesis is designed around the regioselective

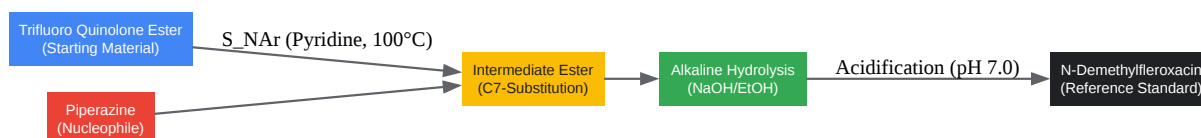
displacement of the C-7 fluorine atom. The 6,7,8-trifluoroquinolone core possesses three fluorine atoms; however, the C-7 position is the most electrophilic due to the inductive electron-

withdrawing effects of the adjacent carbonyl and the para-fluorine atoms.

Reaction Pathway[1][2]

- Precursor: Ethyl 6,7,8-trifluoro-1-(2-fluoroethyl)-1,4-dihydro-4-oxo-3-quinolinecarboxylate.[1][2]
- Nucleophile: Piperazine (Anhydrous).[1]
- Mechanism:

followed by alkaline hydrolysis of the ethyl ester.



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Figure 1: Convergent synthesis pathway for **N-Demethylfleroxacin** via C-7 nucleophilic substitution.

Detailed Experimental Protocol

Materials & Reagents

Reagent	CAS No. [1] [3]	Function	Purity Req. [1] [4] [5] [6] [7] [8] [9] [10] [11]
Ethyl 6,7,8-trifluoro-1-(2-fluoroethyl)-4-oxo-3-quinolinecarboxylate	93969-13-2	Core Scaffold	>98%
Piperazine (Anhydrous)	110-85-0	Nucleophile	>99%
Pyridine	110-86-1	Solvent/Base	ACS Grade
Sodium Hydroxide (1M)	1310-73-2	Hydrolysis Agent	-
Acetic Acid (Glacial)	64-19-7	pH Adjustment	ACS Grade

Step 1: Nucleophilic Substitution ()

Objective: Selective attachment of the piperazine ring at the C-7 position.[\[1\]](#)

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add 1.0 eq (e.g., 3.17 g) of the Trifluoro Quinolone Ester and 15 mL of Pyridine.
- Nucleophile Addition: Add 3.0 eq (e.g., 2.58 g) of Piperazine.
 - Scientific Rationale: An excess of piperazine is critical to prevent the formation of "bis-quinolone" impurities, where one piperazine molecule reacts with two quinolone cores.
- Reaction: Heat the mixture to 100°C for 4–6 hours.
 - Monitoring: Monitor by TLC (CHCl₃:MeOH:NH₃, 10:2:0.[\[1\]](#)[\[2\]](#)) or HPLC.[\[1\]](#)[\[7\]](#)[\[9\]](#) Look for the disappearance of the starting material peak.
- Work-up:
 - Evaporate the pyridine under reduced pressure (rotary evaporator).

- Resuspend the residue in 50 mL of water.
- Extract with Dichloromethane (DCM) (3 x 30 mL).^[1]
- Wash the organic layer with brine, dry over anhydrous
, and concentrate to yield the Intermediate Ester.

Step 2: Hydrolysis & Isolation

Objective: Conversion of the ethyl ester to the free carboxylic acid (Active Pharmaceutical Ingredient form).

- Hydrolysis: Dissolve the crude intermediate ester in 20 mL of Ethanol. Add 10 mL of 1M NaOH.
- Reflux: Heat to reflux (approx. 80°C) for 1–2 hours.
- Precipitation (Isoelectric Point):
 - Cool the solution to room temperature.
 - Carefully adjust the pH to 7.0 – 7.2 using Glacial Acetic Acid or dilute HCl.
 - Critical Mechanism:^[1] Fluoroquinolones are zwitterionic.^[1] At neutral pH, they reach their isoelectric point and become least soluble, precipitating out of the aqueous solution.
- Filtration: Filter the resulting off-white solid.^[1] Wash with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL).^[1]
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Analytical Validation & Characterization

To qualify the synthesized material as a Reference Standard, it must undergo rigorous structural confirmation.

Expected Analytical Data

Technique	Parameter	Expected Result
HPLC Purity	Area %	> 98.0%
MS (ESI+)	[M+H] ⁺	m/z 356.1 (Calc. MW: 355.3)
1H-NMR	Piperazine Ring	Signals at ~2.9-3.1 ppm (8H, m). ^[1] Absence of N-Methyl singlet (~2.3 ppm). ^[1]
1H-NMR	C-2 Proton	Singlet at ~8.6-8.8 ppm (Characteristic of Quinolone H-2). ^[1]
19F-NMR	F-Shift	Distinct shifts for C-6, C-8, and N-fluoroethyl fluorines.

HPLC Method for Impurity Profiling

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.^[1]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.^[7]
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 290 nm.

Stability & Handling

- Storage: Store at -20°C in amber vials. Fluoroquinolones are light-sensitive (photodegradation).^[1]
- Hygroscopicity: The material may be slightly hygroscopic; equilibrate to room temperature before weighing.
- Safety: The precursor (trifluoro quinolone) is a potent skin irritant.^[1] Handle in a fume hood.

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